

Performance of Butylated Triphenyl Phosphate Across Diverse Polymer Matrices: A Comparative Guide

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Compound of Interest

Compound Name: Butylated triphenyl phosphate

CAS No.: 220352-35-2

Cat. No.: B15721385

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This guide provides a comprehensive comparison of the performance of **butylated triphenyl phosphate** (BTPP), a widely used flame retardant and plasticizer, in various polymer matrices. BTPP is valued for its ability to enhance the fire safety and flexibility of polymers.[1] This document outlines its efficacy and impact on key polymer properties, supported by experimental data and detailed methodologies.

Butylated triphenyl phosphate, an organophosphate ester, is recognized for its high thermal stability and compatibility with a range of polymers, including polyvinyl chloride (PVC), polycarbonates (PC), and their alloys like PC/ABS.[2] Its primary function is to act as a flame retardant, often through a condensed-phase mechanism that promotes char formation, creating a barrier to heat and oxygen.[3] It also serves as a plasticizer, increasing the flexibility and processability of materials.[4][5]

Quantitative Performance Data

The following tables summarize the key performance metrics of **butylated triphenyl phosphate** and the closely related triphenyl phosphate (TPP) in different polymer systems.

Flame Retardancy

Polymer Matrix	Additive	Loading (wt%)	Test Method	Result
Polycarbonate (PC)	TPP	12	UL 94	V-0[6]
Ultra-high-molecular-weight polyethylene (UHMWPE)	TPP	20	LOI	30.6%[7]
Polypropylene (PP)	IFR* + t-LDH**	18 + 2	LOI	32.5%[8]
Polypropylene (PP)	IFR*	20	UL 94	V-0[8]
Epoxy Resin	DOPO-LDH*** + APP@PEI*	3 + 7	LOI	32%[8]
Epoxy Resin	DOPO-LDH + APP@PEI****	3 + 7	UL 94	V-0[8]

*IFR: Intumescent Flame Retardant **t-LDH: Layered Double Hydroxides ***DOPO-LDH: 9,10-dihydro-9-oxa-10-phosphaphenanthrene-10-oxide-Layered Double Hydroxides ****APP@PEI: Polyethyleneimine-modified ammonium polyphosphate

Thermal Stability (Thermogravimetric Analysis - TGA)

Polymer Matrix	Additive	Loading (wt%)	Onset of Decomposition (°C)	Temperature at 5% Weight Loss (T5%)
Polycarbonate (PC)	None	-	450[9]	~482[10]
Polycarbonate (PC)	TPP	12	Lower than virgin PC[6]	Not Specified
Polycarbonate (PC)	RDP*	12	Lower than virgin PC[6]	Not Specified
Nylon 6,6	None	-	482[11]	Not Specified

*RDP: Resorcinol bis(diphenylphosphate)

Mechanical Properties

Polymer Matrix	Additive	Effect on Tensile Strength	Effect on Elongation at Break
General Polymers	TPP (as plasticizer)	Decrease[5]	Increase[5]
Epoxy Resin (Epoxamite)	None (100%)	38.32 MPa[12]	Not Specified
Epoxy Resin (Epoxamite)	Bio-resin blend (25%)	2.42 MPa[12]	80%[12]
Epoxy Resin (Epoxamite)	Bio-resin blend (50%)	0.49 MPa[12]	150%[12]

Experimental Protocols

Detailed methodologies are crucial for the accurate assessment of **butylated triphenyl phosphate**'s performance.

Compounding Protocol for PVC

- Pre-mixing: Dry blend PVC resin, stabilizers, lubricants, and the specified amount of **butylated triphenyl phosphate** in a high-speed mixer for 2-3 minutes to achieve a homogenous powder.[\[3\]](#)
- Melt Compounding: Process the dry blend using a two-roll mill with roll temperatures set to 160-170°C.[\[3\]](#)
- Sheet Formation: Compression mold the compounded material to form sheets for further testing. Preheat the material in the press for 3-5 minutes with minimal pressure, then apply 10-15 MPa of pressure for 5 minutes.[\[3\]](#) Cool the mold under pressure to room temperature.[\[3\]](#)
- Specimen Cutting: Use a die cutter to prepare specimens of the required dimensions for various tests from the molded sheets.[\[3\]](#)

Thermogravimetric Analysis (TGA)

TGA is employed to evaluate the thermal stability of the polymer compounds.[\[11\]](#)

- Sample Preparation: Accurately weigh a small sample (10-15 mg) and place it in a TGA pan.[\[5\]](#)
- Instrument Setup: Purge the TGA instrument with an inert gas, such as nitrogen, to prevent oxidation during the analysis.[\[5\]](#)
- Heating Program: Heat the sample at a constant rate, for example, 10°C/min or 20°C/min, over a specified temperature range (e.g., from ambient to 600°C or higher).[\[5\]](#)[\[6\]](#)
- Data Analysis: Record the sample's weight loss as a function of temperature. The onset of decomposition provides an indication of the material's thermal stability.[\[5\]](#)

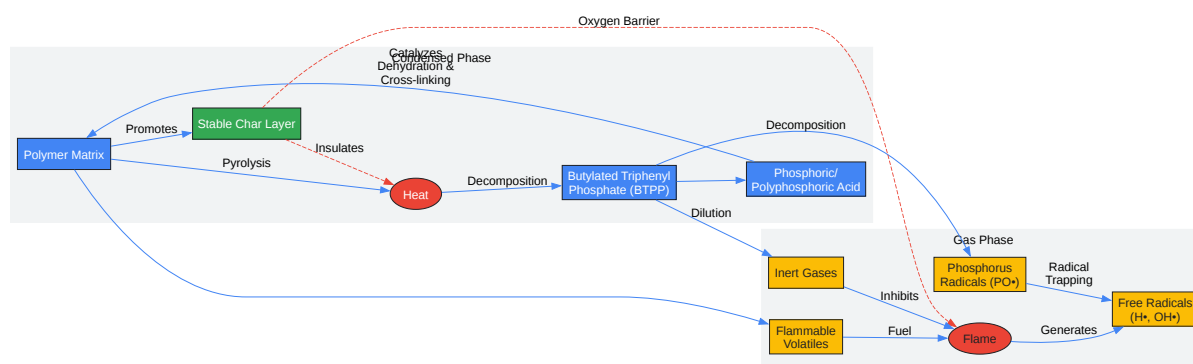
Flammability Testing

- Limiting Oxygen Index (LOI): This test determines the minimum concentration of oxygen in an oxygen/nitrogen mixture that will support the flaming combustion of a material. A higher LOI value indicates better flame retardancy.[\[13\]](#) The test is conducted according to standards such as ASTM D2863 or ISO 4589-2.[\[13\]](#)

- UL 94 Vertical Burn Test: This test classifies the flammability of plastic materials.[14] A vertically oriented specimen is exposed to a flame, and its self-extinguishing time and dripping behavior are observed.[15] Ratings such as V-0, V-1, and V-2 are assigned, with V-0 indicating the highest level of flame retardancy for this test.[14][15]

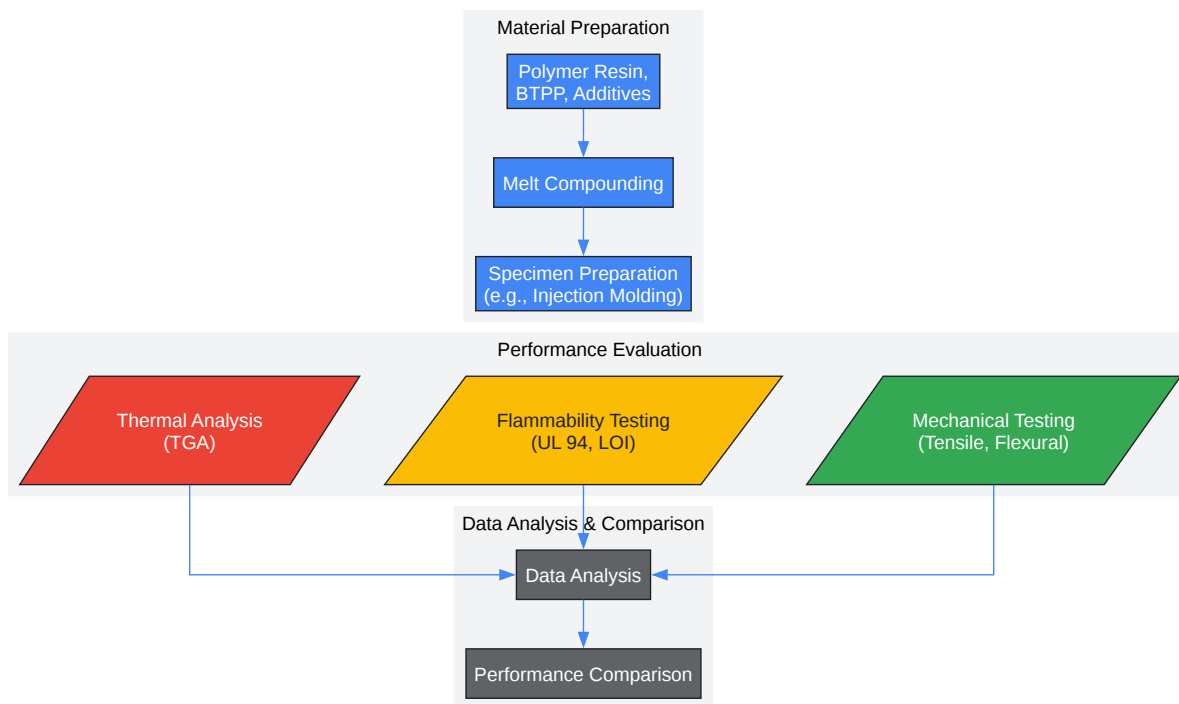
Visualized Mechanisms and Workflows

The following diagrams illustrate the flame retardant mechanism of **butylated triphenyl phosphate** and a general experimental workflow for its evaluation.



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Caption: Flame retardant mechanism of **butylated triphenyl phosphate**.



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Caption: General experimental workflow for evaluating BTPP in polymers.

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- To cite this document: BenchChem. [Performance of Butylated Triphenyl Phosphate Across Diverse Polymer Matrices: A Comparative Guide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15721385/docs#performance-of-butylated-triphenyl-phosphate-across-diverse-polymer-matrices-a-comparative-guide]

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